

# Application Notes and Protocols for Tracing Metabolic Pathways with Disodium Succinate-d4

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## Compound of Interest

Compound Name: Disodium succinate-d4

Cat. No.: B12397417

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## Introduction

**Disodium succinate-d4** is a stable isotope-labeled form of succinate, a key intermediate in the tricarboxylic acid (TCA) cycle. Stable isotope tracing is a powerful technique that allows researchers to follow the metabolic fate of a substrate through various biochemical reactions, providing unparalleled insights into the metabolic wiring of cells.<sup>[1][2]</sup> By introducing **disodium succinate-d4** into a biological system, researchers can track the incorporation of the deuterium-labeled succinate into downstream metabolites of the TCA cycle and connected pathways. This approach enables the qualitative and quantitative assessment of metabolic fluxes, helping to elucidate the impact of genetic alterations, disease states, or therapeutic interventions on cellular metabolism.<sup>[1][3]</sup>

This document provides detailed application notes and experimental protocols for utilizing **disodium succinate-d4** in metabolic pathway tracing studies, with a focus on study design, sample preparation, and analysis by liquid chromatography-mass spectrometry (LC-MS).

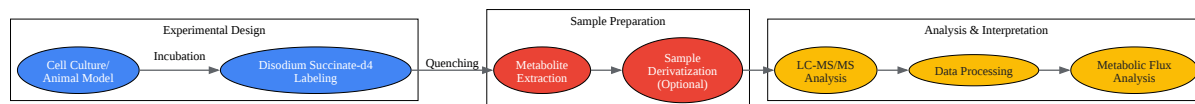
## Applications

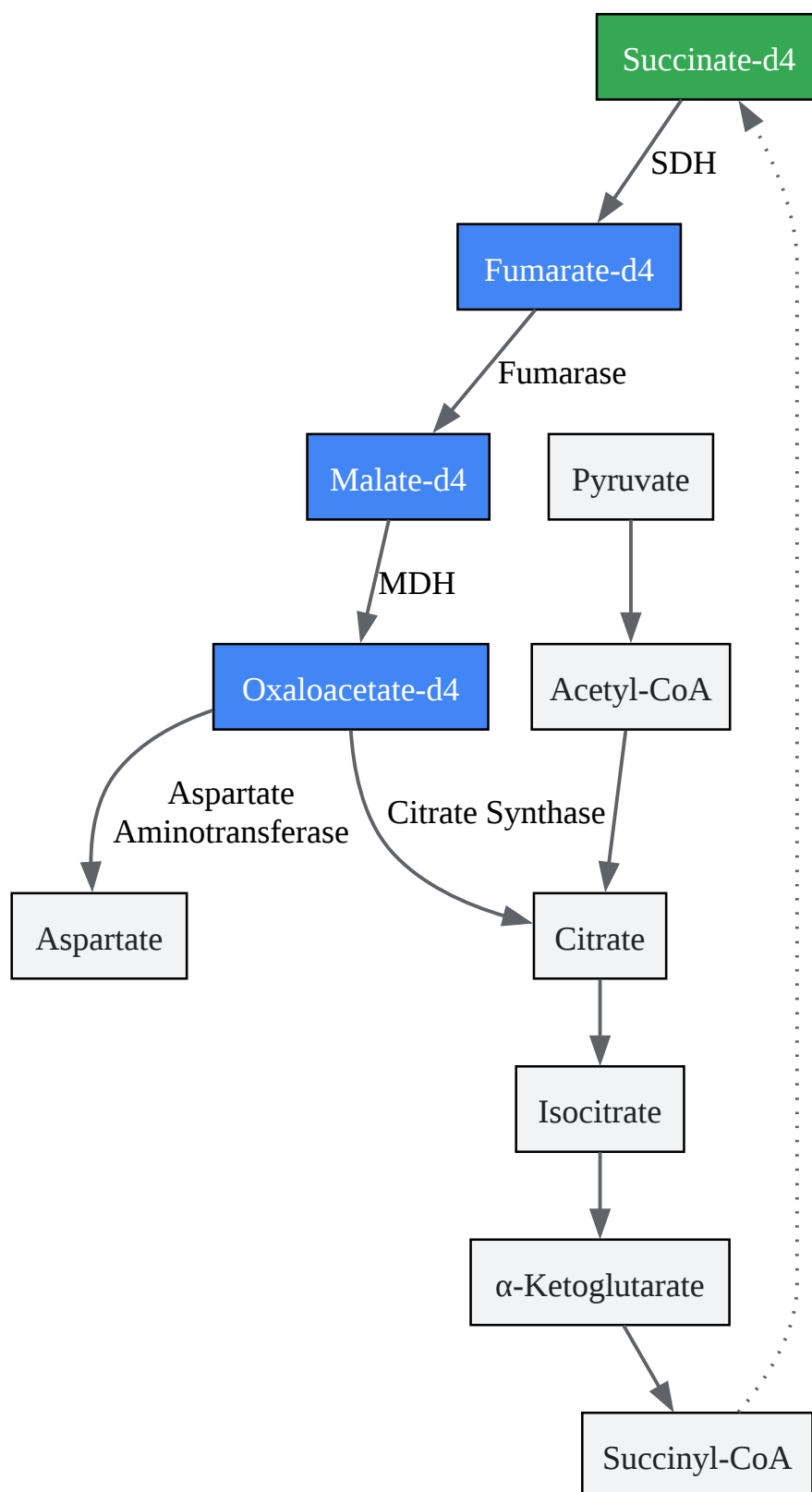
The use of **disodium succinate-d4** as a metabolic tracer is applicable to a wide range of research areas, including:

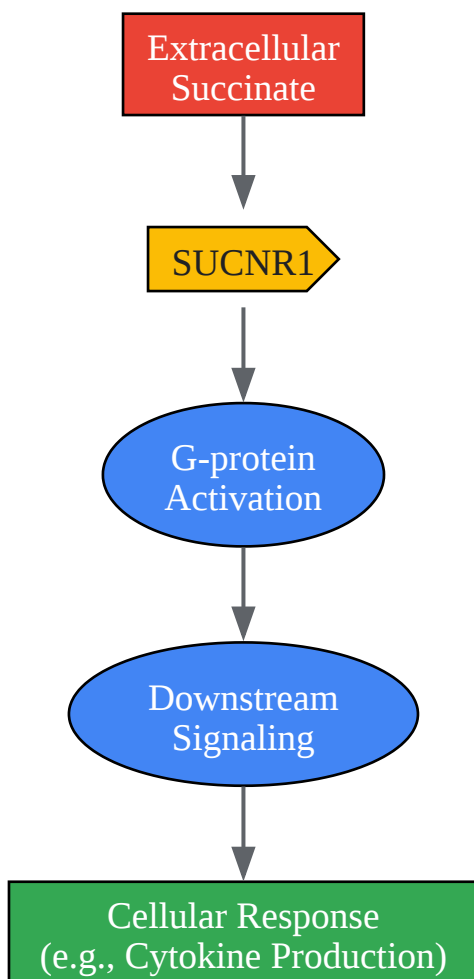
- **Cancer Metabolism:** Investigating the altered metabolic pathways in cancer cells, such as the Warburg effect and the role of the TCA cycle in tumorigenesis.[\[4\]](#)
- **Immunometabolism:** Understanding the metabolic reprogramming that occurs in immune cells upon activation and its role in inflammation and immune responses.
- **Neurodegenerative Diseases:** Elucidating the role of mitochondrial dysfunction and altered energy metabolism in the pathogenesis of neurodegenerative disorders.
- **Drug Development:** Assessing the mechanism of action of drugs that target metabolic pathways and identifying potential biomarkers of drug efficacy.

## Experimental Workflow

A typical experimental workflow for tracing metabolic pathways with **disodium succinate-d4** involves several key steps, from cell culture and isotope labeling to sample analysis and data interpretation.







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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 2. A versatile LC-MS/MS approach for comprehensive, quantitative analysis of central metabolic pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Dynamic Changes in Plasma Metabolic Profiles Reveal a Potential Metabolite Panel for Interpretation of Fatal Intoxication by Chlorpromazine or Olanzapine in Mice - PMC

[pmc.ncbi.nlm.nih.gov]

- 4. d-nb.info [d-nb.info]
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